

Technical Support Center: Safe Disposal of 4-Bromo-2-chlorotoluene Waste

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Compound of Interest

Compound Name: 4-Bromo-2-chlorotoluene

Cat. No.: B1273142

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This guide provides essential information for the safe handling and disposal of **4-Bromo-2-chlorotoluene** waste. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Frequently Asked Questions (FAQs)

Q1: What is **4-Bromo-2-chlorotoluene** and what are its primary hazards?

A1: **4-Bromo-2-chlorotoluene** (CAS No: 89794-02-5) is a halogenated aromatic compound.^[1] It is classified as a hazardous substance with the signal word "Warning".^[2] The primary hazards include causing skin irritation (H315), serious eye irritation (H319), and potential respiratory irritation (H335).^[2] It may also be harmful if swallowed, in contact with skin, or if inhaled.^[3]

Q2: What personal protective equipment (PPE) is mandatory when handling **4-Bromo-2-chlorotoluene** waste?

A2: When handling this waste, you must wear appropriate PPE, including chemical-impermeable gloves, safety eyeshields or goggles, and protective clothing.^[2] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors.^[4] For spill response, a dust mask (type N95 or equivalent) may also be necessary.

Q3: How must I store **4-Bromo-2-chlorotoluene** waste prior to disposal?

A3: Waste should be stored in a suitable, tightly closed, and properly labeled container.^{[2][5]} The storage area must be cool, dry, and well-ventilated.^{[2][4]} Store the waste container away from incompatible materials, particularly strong oxidizing agents.^[4]

Q4: Can I mix **4-Bromo-2-chlorotoluene** waste with other chemical waste streams?

A4: No. As a halogenated organic compound, this waste must be segregated from non-halogenated organic waste streams.^{[5][6][7]} Mixing halogenated and non-halogenated solvents complicates disposal, as even small concentrations of halogens require the entire mixture to be treated as more expensive and difficult-to-process halogenated waste.^[6] Never mix this waste with acids, bases, or other reactive chemicals.^[5]

Q5: What is the recommended disposal method for **4-Bromo-2-chlorotoluene**?

A5: The standard disposal method for halogenated organic waste is high-temperature incineration at a licensed hazardous waste disposal facility.^{[6][7]} Do not dispose of this chemical down the drain or in regular trash.^[5] All disposal must be conducted in accordance with local, state, and federal regulations.^{[2][8]}

Q6: What is the immediate procedure in case of a spill?

A6: For a small spill, ensure the area is well-ventilated and remove all sources of ignition.^{[2][4]} Wearing appropriate PPE, contain the spill and absorb it with an inert material like sand or vermiculite.^[4] Collect the contaminated material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.^{[2][4]}

Troubleshooting Guide

Problem / Issue	Possible Causes & Solutions
Waste container refused for pickup.	Check the following: - Labeling: Is the container clearly marked with the words "Hazardous Waste" and the full chemical name "4-Bromo-2-chlorotoluene"?[5] - Segregation: Has the container been contaminated with non-halogenated solvents, acids, or bases?[6] - Container Integrity: Is the container in good condition, compatible with the chemical, and sealed with a secure, screw-top cap?[5] - Contact your institution's Environmental Health & Safety (EHS) office for specific local requirements.
Uncertainty about waste classification.	4-Bromo-2-chlorotoluene contains both bromine and chlorine, classifying it as a halogenated organic compound.[7] Any solvent mixture containing this chemical, even in small amounts, must be treated as halogenated waste.[6]
An old, unlabeled container is found.	Do not attempt to open or dispose of it yourself. Treat it as unknown hazardous waste. Secure the area and immediately contact your EHS office. They have specific protocols for identifying and managing unknown chemicals.

Data Presentation

Table 1: Physical and Chemical Properties of **4-Bromo-2-chlorotoluene**

Property	Value	Reference
CAS Number	89794-02-5	
Molecular Formula	CH ₃ C ₆ H ₃ (Br)Cl	
Molecular Weight	205.48 g/mol	
Appearance	Liquid	[4]
Density	1.54 g/mL at 25 °C	
Boiling Point	212 °C / 413.6 °F	[4][9]
Flash Point	95 - 104.4 °C / 203 - 219.9 °F	[4]

Table 2: Hazard Identification and Classification

Hazard	GHS Code	Description	Reference
Skin Corrosion/Irritation	H315	Causes skin irritation	[2]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[2]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[2]
Acute Toxicity (Oral, Dermal, Inhalation)	H302, H312, H332	Harmful if swallowed, in contact with skin, or if inhaled	

Experimental Protocols

Protocol 1: Waste Collection and Storage

- Obtain Container: Procure a designated hazardous waste container for "Halogenated Organic Liquids" from your institution's EHS office. Ensure it is clean, dry, and has a functional screw-top cap.[5][6]

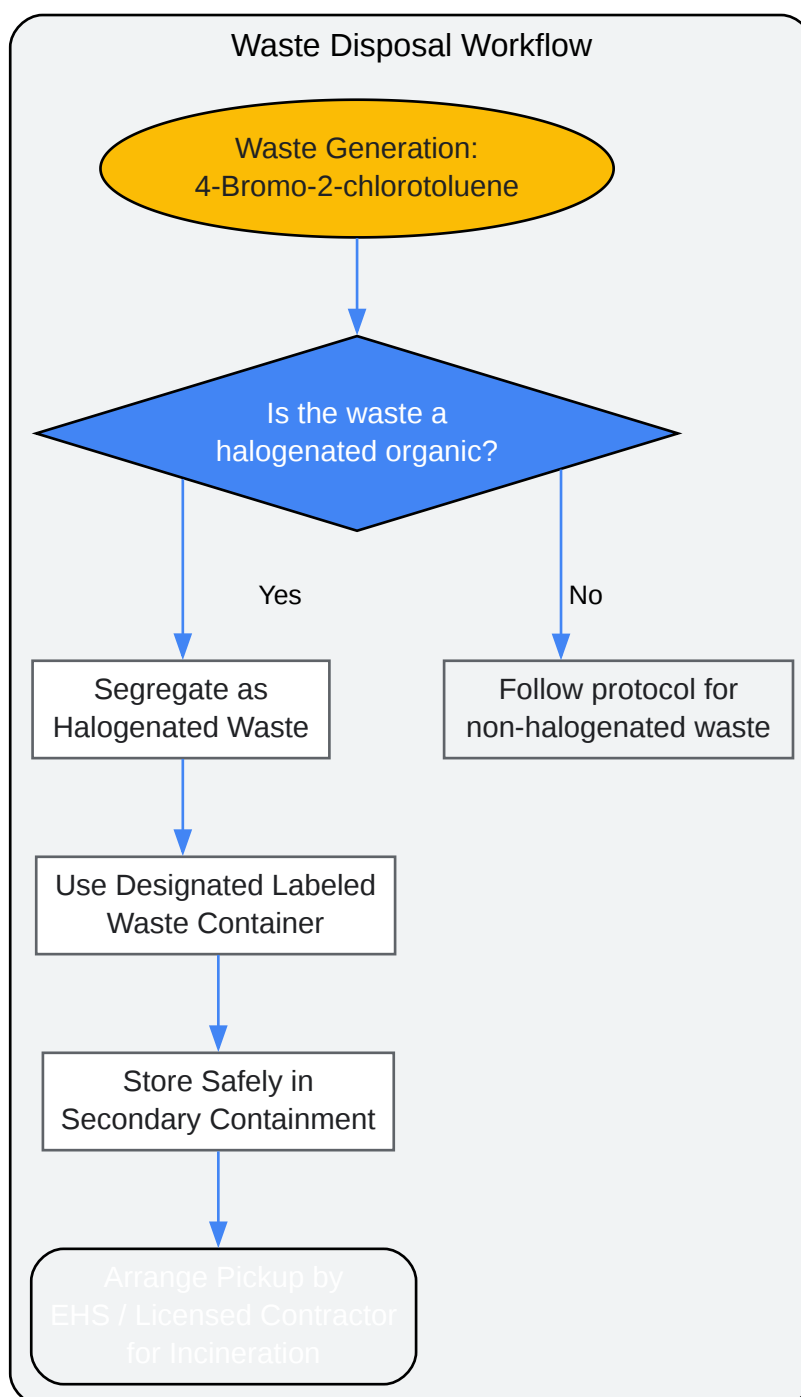
- **Pre-label Container:** Before adding any waste, affix a hazardous waste label. Clearly write the full chemical name: "Waste **4-Bromo-2-chlorotoluene**".^[5]
- **Transfer Waste:** In a chemical fume hood, carefully pour the waste from your experimental apparatus into the container using a funnel. Avoid splashing.
- **Seal and Clean:** Securely tighten the cap. Wipe the exterior of the container with a suitable solvent to remove any external contamination.
- **Log Waste:** If required by your institution, log the amount of waste added to the container.
- **Store Safely:** Place the container in a designated satellite accumulation area that is cool, dry, and well-ventilated.^{[2][4]} Ensure it is stored in secondary containment to prevent spills.

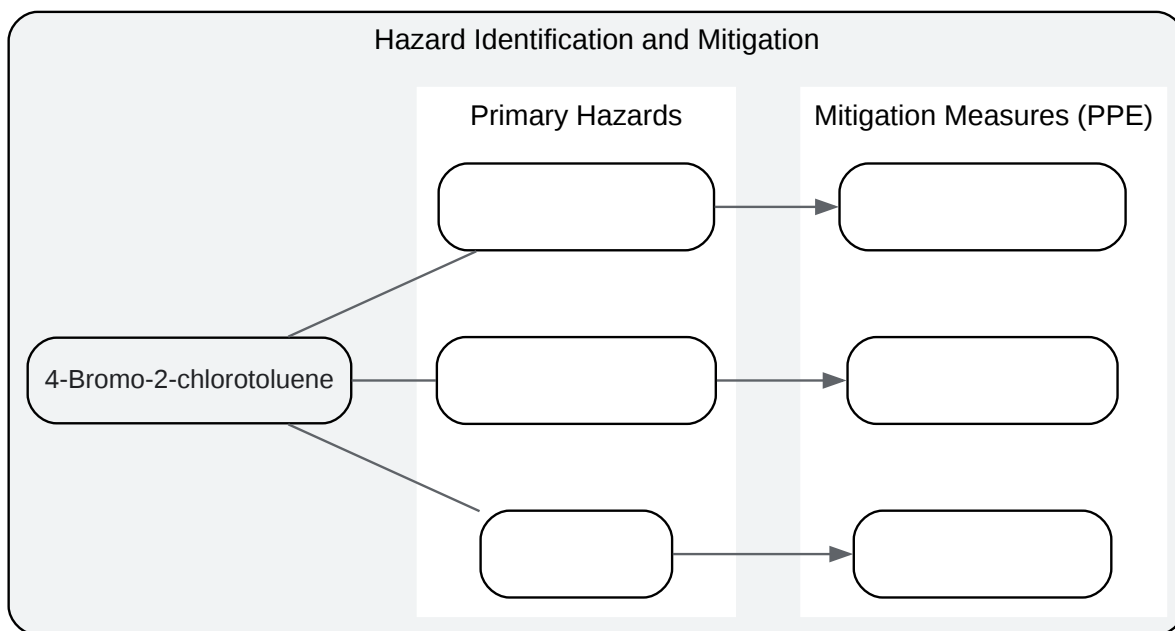
Protocol 2: Small Spill Clean-up (<100 mL)

- **Alert and Secure:** Immediately alert others in the lab. Restrict access to the spill area.
- **Ventilate & Eliminate Ignition Sources:** Ensure the area is well-ventilated. Turn off any nearby hot plates, stirrers, or other potential ignition sources.^{[2][4]}
- **Don PPE:** Put on safety goggles, chemical-resistant gloves, and a lab coat.^[2]
- **Contain Spill:** Cover the spill with an inert absorbent material (e.g., vermiculite, kitty litter, or sand).^[4]
- **Collect Waste:** Once the liquid is fully absorbed, use non-sparking scoops or tools to carefully collect the material.^[2]
- **Package Waste:** Place the collected absorbent material and any contaminated items (e.g., gloves, wipes) into a heavy-duty plastic bag or a designated solid hazardous waste container. Label it as "Debris contaminated with **4-Bromo-2-chlorotoluene**".
- **Decontaminate Area:** Wipe the spill surface with a cloth dampened with a suitable solvent (e.g., acetone), followed by soap and water. Place the cleaning materials with the other spill waste.

- Dispose: Seal the waste container/bag and manage it as hazardous waste according to your institutional procedures.

Mandatory Visualization





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